

In-Depth Technical Guide: Safety and Handling of Methyl 3,5-dichlorobenzoate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 3,5-dichlorobenzoate

Cat. No.: B165664

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Methyl 3,5-dichlorobenzoate** (CAS No. 2905-67-1), a compound used in organic synthesis.^{[1][2]} Due to its toxicological profile, stringent adherence to safety protocols is imperative to mitigate risks in a laboratory setting.

Chemical and Physical Properties

Methyl 3,5-dichlorobenzoate is a white to off-white solid.^{[2][3]} Its properties are summarized below. Note that some physical properties, such as melting point, show variability across different sources.

Property	Value	Source(s)
CAS Number	2905-67-1	[1][2][3][4][5][6]
Molecular Formula	C ₈ H ₆ Cl ₂ O ₂	[1][3][4][5][6][7]
Molecular Weight	205.04 g/mol	[3][4][6][7][8]
Appearance	White to Off-White Solid	[2][3]
Melting Point	56-59 °C / 132-138 °F	[4]
56 °C	[3]	
58 °C	[7]	
Boiling Point	No data available	[4][8]
Flash Point	118.1 °C	[7]
No data available	[4][8]	
Solubility	Limited solubility in water, moderate solubility in organic solvents.	[1]
Vapor Pressure	No data available	[8]
Density	No data available	
log Pow (Partition Coefficient)	3.383	[8]

Toxicological Information and Health Hazards

The primary and most significant health hazard of **Methyl 3,5-dichlorobenzoate** is its acute oral toxicity.

GHS Classification:

- Acute Toxicity, Oral (Category 3): H301 - Toxic if swallowed.[8]
- Skin Irritation (Category 2): H315 - Causes skin irritation (Reported by a minority of notifiers).

- Eye Irritation (Category 2): H319 - Causes serious eye irritation (Reported by a minority of notifiers).
- Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) (Category 3): H335 - May cause respiratory irritation (Reported by a minority of notifiers).

Summary of Health Effects:

- Oral: Toxic if swallowed. Ingestion can lead to serious adverse health effects or be fatal.
- Inhalation: May cause respiratory tract irritation. As a powder, inhalation of dust should be avoided.
- Dermal: May cause skin irritation upon contact.
- Eye: May cause serious eye irritation.

Toxicological Mechanism: Detailed studies on the specific signaling pathways and biochemical mechanisms of toxicity for **Methyl 3,5-dichlorobenzoate** are not readily available in the public domain. However, related compounds such as dichlorobenzenes are known to be metabolized by cytochrome P-450 enzymes, which can lead to the formation of reactive metabolites that cause cellular damage, particularly in the liver. It is prudent to assume that **Methyl 3,5-dichlorobenzoate** may have similar metabolic activation pathways.

Experimental Protocols for Safe Handling

Adherence to the following protocols is essential for the safe handling of **Methyl 3,5-dichlorobenzoate** in a research environment.

Personal Protective Equipment (PPE) Selection Protocol

This protocol outlines the steps for selecting appropriate PPE. A visual representation of this workflow is provided in the diagram below.

- Hazard Assessment: Before handling, review the Safety Data Sheet (SDS) and this guide to understand the hazards (Acute Oral Toxicity, potential skin/eye/respiratory irritant).
- Eye and Face Protection:

- Minimum Requirement: ANSI-approved safety glasses with side shields.
- Increased Risk (e.g., risk of splashing, handling large quantities): Chemical safety goggles.
- Full Protection: A face shield worn in conjunction with safety goggles is required when there is a significant risk of splashing or aerosolization.
- Skin and Body Protection:
 - A standard laboratory coat, fully fastened, is mandatory.
 - Ensure legs are covered (no shorts or skirts) and wear closed-toe shoes.
 - For tasks with a high risk of splashes, a chemically resistant apron over the lab coat is required.
- Hand Protection:
 - Select chemically resistant gloves. Nitrile gloves are commonly used for incidental contact.
 - Consult the glove manufacturer's compatibility chart for breakthrough times, especially if prolonged contact or immersion is anticipated.
 - If the phrase "fatal in contact with skin" (H310) is indicated for a substance being used, wearing two pairs of nitrile gloves is a recommended precaution.^[9]
 - Inspect gloves for any signs of degradation or punctures before each use.
 - Change gloves immediately if they become contaminated, and at regular intervals (e.g., every two hours) during extended procedures.^[10]
- Respiratory Protection:
 - All handling of **Methyl 3,5-dichlorobenzoate** powder must be conducted within a certified chemical fume hood to prevent inhalation of dust.

- If a fume hood is not available or its performance is inadequate, a NIOSH-approved respirator with an appropriate particulate filter must be used. A full respiratory protection program, including fit testing, is required in such cases.

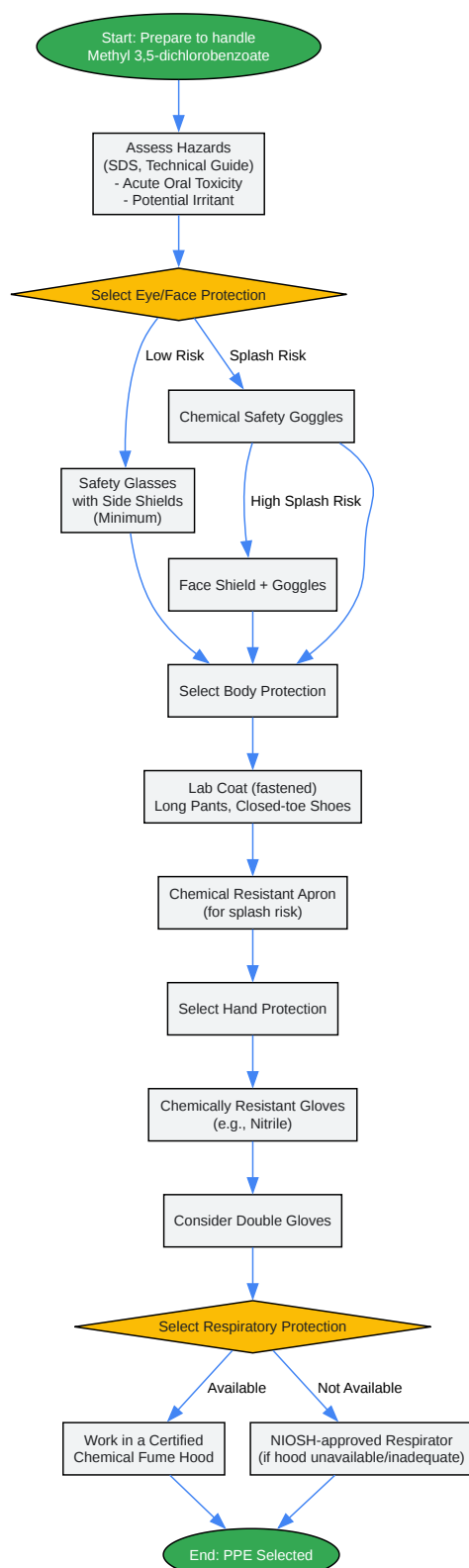


Figure 1: PPE Selection Workflow for Methyl 3,5-dichlorobenzoate

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Figure 1: PPE Selection Workflow for **Methyl 3,5-dichlorobenzoate**

Weighing and Handling Protocol for Toxic Solids

This protocol provides a step-by-step method for safely weighing and handling solid **Methyl 3,5-dichlorobenzoate**.

- Preparation:
 - Designate a specific work area within a chemical fume hood for handling the powder.[\[9\]](#)
[\[10\]](#)
 - Cover the work surface with disposable, absorbent bench paper.[\[11\]](#)
 - Assemble all necessary equipment (spatulas, weigh paper/boats, containers, solvent for dissolution) within the fume hood before starting. Use disposable items where possible.[\[9\]](#)
- Weighing Procedure:
 - To minimize contamination of the balance, do not place the balance inside the fume hood unless it is a dedicated, enclosed balance.
 - Method A (Preferred):
 1. Tare an empty, sealed container on the balance located outside the fume hood.[\[9\]](#)
 2. Transfer the tared container to the fume hood.
 3. Carefully add the **Methyl 3,5-dichlorobenzoate** powder to the container. Keep the container closed as much as possible.[\[9\]](#)[\[11\]](#)
 4. Securely close the container and move it back to the balance to obtain the final weight.
[\[9\]](#)
 5. Return the container to the fume hood for any further manipulations (e.g., dissolution).
[\[9\]](#)
 - Method B (Enclosed Balance): If using a balance with an enclosure or a dedicated balance inside the hood, perform all weighing operations within the enclosure/hood.

- Manipulation and Dissolution:
 - Conduct all manipulations of the dry powder (e.g., adding it to a reaction vessel, preparing a solution) inside the fume hood.
 - When preparing a solution, add the solvent to the solid slowly to avoid aerosolizing the powder.
- Decontamination and Cleanup:
 - After handling is complete, decontaminate the designated work area and any non-disposable equipment.
 - Wipe all surfaces with a cloth wetted with a suitable solvent in which the powder is soluble, followed by a standard cleaning agent.^[9] Do not dry sweep, as this can generate dust.^[9]
 - Dispose of all contaminated disposable items (bench paper, gloves, weigh paper) in a clearly labeled hazardous waste container.

Emergency Procedures

First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor/physician.^[8] Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Spill Response Protocol

This protocol outlines the steps for responding to a spill of **Methyl 3,5-dichlorobenzoate**. A visual workflow is provided in the diagram below.

- Initial Response & Assessment:
 - Alert personnel in the immediate area and evacuate if necessary.
 - If the spill is large, poses a significant inhalation risk, or you are not trained to handle it, evacuate the area, close the doors, and contact your institution's emergency response team.
- Containment (for trained personnel with proper PPE):
 - Ensure you are wearing the appropriate PPE as outlined in section 3.1.
 - Prevent the powder from spreading. Do not use a dry brush or create dust clouds.
- Cleanup Procedure:
 - Method 1: Wet Wiping. Gently cover the spill with a cloth or paper towels wetted with a suitable solvent (e.g., methanol, acetone) to avoid raising dust. Carefully wipe up the material, working from the outside in.
 - Method 2: Absorbent for Solids. Cover the spill with an inert absorbent material like vermiculite or sand.[\[12\]](#)
 - Carefully scoop the mixture into a designated, leak-proof hazardous waste container.[\[13\]](#) Avoid generating dust during this process.
- Final Decontamination:
 - Clean the spill area thoroughly with a cloth wetted with a solvent, followed by soap and water.[\[13\]](#)
 - If the spill was highly toxic, collect the rinse water for disposal as hazardous waste.[\[13\]](#)
- Waste Disposal:

- Label the waste container clearly with "Hazardous Waste" and the chemical name.
- Dispose of the waste according to your institution's hazardous waste management guidelines.
- Reporting and Restocking:
 - Report the incident to your supervisor or lab safety officer.
 - Restock any spill kit supplies that were used.[\[13\]](#)

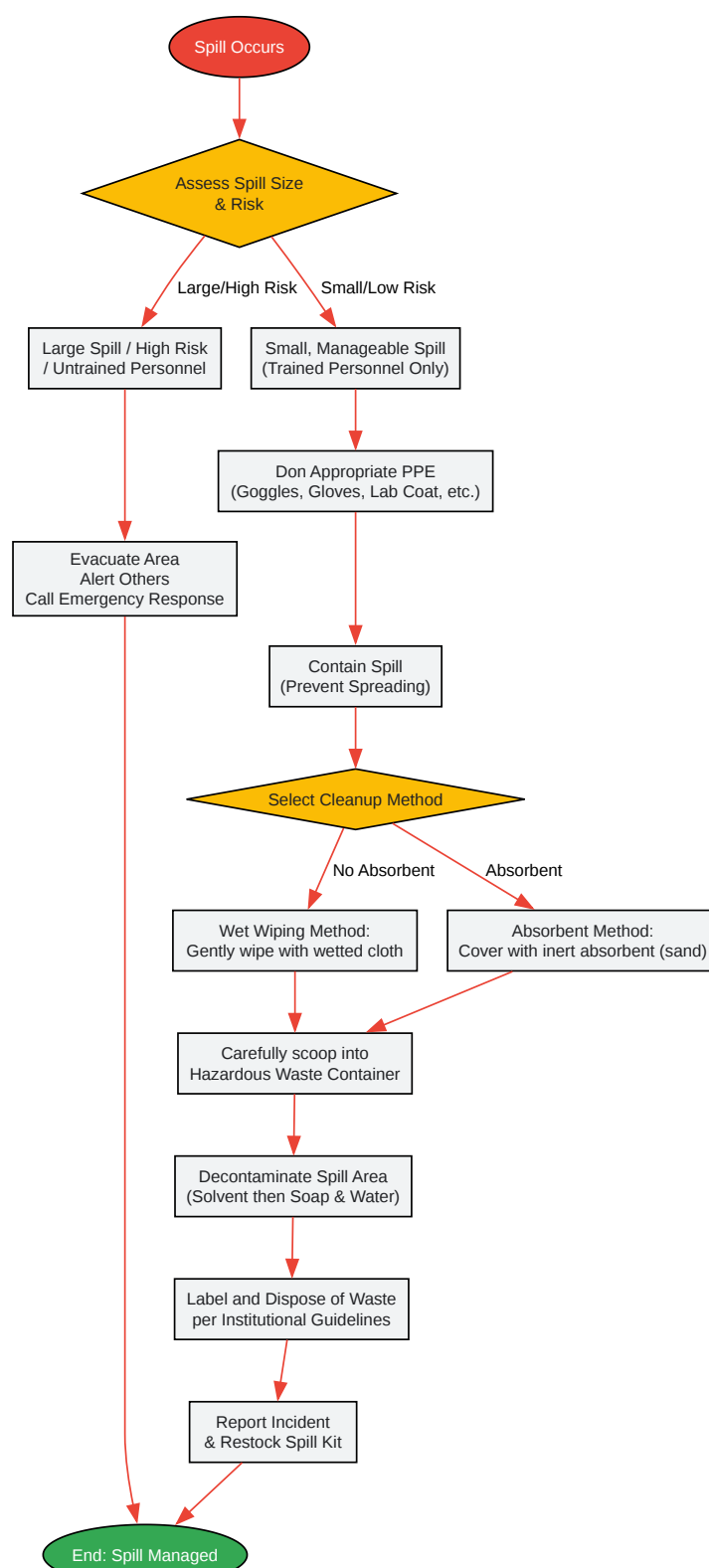


Figure 2: Spill Response Workflow for Methyl 3,5-dichlorobenzoate

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Figure 2: Spill Response Workflow for **Methyl 3,5-dichlorobenzoate**

Storage and Incompatibility

- **Storage:** Store in a cool, dry, and well-ventilated area. Keep the container tightly closed and store locked up, accessible only to authorized personnel.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents. While data for this specific compound is limited, similar benzoate esters may react with strong bases and reducing agents.

Disposal Considerations

All waste containing **Methyl 3,5-dichlorobenzoate**, including contaminated materials and rinse water from decontamination, must be treated as hazardous waste. Dispose of waste in clearly labeled, sealed containers in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain.

This technical guide is intended to provide comprehensive safety information. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet from the supplier before working with **Methyl 3,5-dichlorobenzoate**.

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